

# 3-Bromo-2,6-dimethoxybenzoic acid physical properties

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## Compound of Interest

Compound Name: 3-Bromo-2,6-dimethoxybenzoic acid

Cat. No.: B1272914

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## An In-depth Technical Guide to the Physical Properties of 3-Bromo-2,6-dimethoxybenzoic Acid

This technical guide provides a comprehensive overview of the known physical and chemical properties of **3-Bromo-2,6-dimethoxybenzoic acid**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document summarizes key quantitative data, outlines general experimental protocols for property determination, and presents a logical workflow for the physical characterization of a chemical compound.

## Physical and Chemical Properties

**3-Bromo-2,6-dimethoxybenzoic acid** is a substituted benzoic acid derivative. Its core physical and chemical identifiers are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BrO <sub>4</sub>	[1][2][3]
Molecular Weight	261.07 g/mol	[1][2][3]
CAS Number	73219-89-3	[1][2][3][4][5][6]
Appearance	White to Off-White Solid	[5]
Melting Point	142 - 146 °C	[5][6]
Boiling Point	359.8 ± 42.0 °C (Predicted)	[5]
Density	1.571 ± 0.06 g/cm <sup>3</sup> (Predicted)	[5]
pKa	3.59 ± 0.10 (Predicted)	[5]
Solubility	Slightly soluble in Chloroform, DMSO, and Ethyl Acetate	[5]
InChI Key	CUQANLQRQJHIQE-UHFFFAOYSA-N	[1][3]
SMILES	COC1=C(C(=C(C=C1)Br)OC)C(=O)O	[1][3][6]

## Experimental Protocols for Physical Property Determination

The following sections detail the general experimental methodologies that are typically employed to determine the physical properties of organic compounds like **3-Bromo-2,6-dimethoxybenzoic acid**.

### Melting Point Determination

The melting point of a solid organic compound is a crucial indicator of its purity and is determined as a temperature range from the point of initial melting to complete liquefaction.[7]

Methodology:

- A small, dry sample of the crystalline solid is packed into a capillary tube.<sup>[8]</sup>
- The capillary tube is placed in a melting point apparatus, such as a Mel-Temp apparatus or a Vernier melt station, alongside a calibrated thermometer.<sup>[7][9]</sup>
- The sample is heated at a controlled rate.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

## Boiling Point Determination

For liquids, the boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.<sup>[7]</sup> For solids with high melting points like **3-Bromo-2,6-dimethoxybenzoic acid**, this value is often predicted as decomposition may occur at high temperatures.

Methodology (Simple Distillation):

- The compound is placed in a round-bottom flask.<sup>[7]</sup>
- A simple distillation apparatus is assembled, with a thermometer positioned to measure the temperature of the vapor as it passes into the condenser.<sup>[7]</sup>
- The liquid is heated, and the temperature is recorded when the vapor temperature stabilizes during the collection of the distillate. This stable temperature is the boiling point.<sup>[7]</sup>

## Solubility Analysis

Solubility is assessed to understand the compound's behavior in various solvents, which is critical for reaction setup, purification, and formulation. The principle of "like dissolves like" is a guiding factor, where polar compounds tend to dissolve in polar solvents and non-polar compounds in non-polar solvents.<sup>[8][9]</sup>

Methodology:

- A small, measured amount of the solute (e.g., **3-Bromo-2,6-dimethoxybenzoic acid**) is added to a test tube.
- A measured volume of a specific solvent (e.g., water, ethanol, hexane, ethyl acetate) is added.<sup>[9]</sup><sup>[10]</sup>
- The mixture is agitated to promote dissolution.
- Observations are made to determine if the compound is soluble, partially soluble, or insoluble.<sup>[10]</sup> This can be done visually or by evaporating a drop of the solution to see if a residue remains.<sup>[10]</sup>

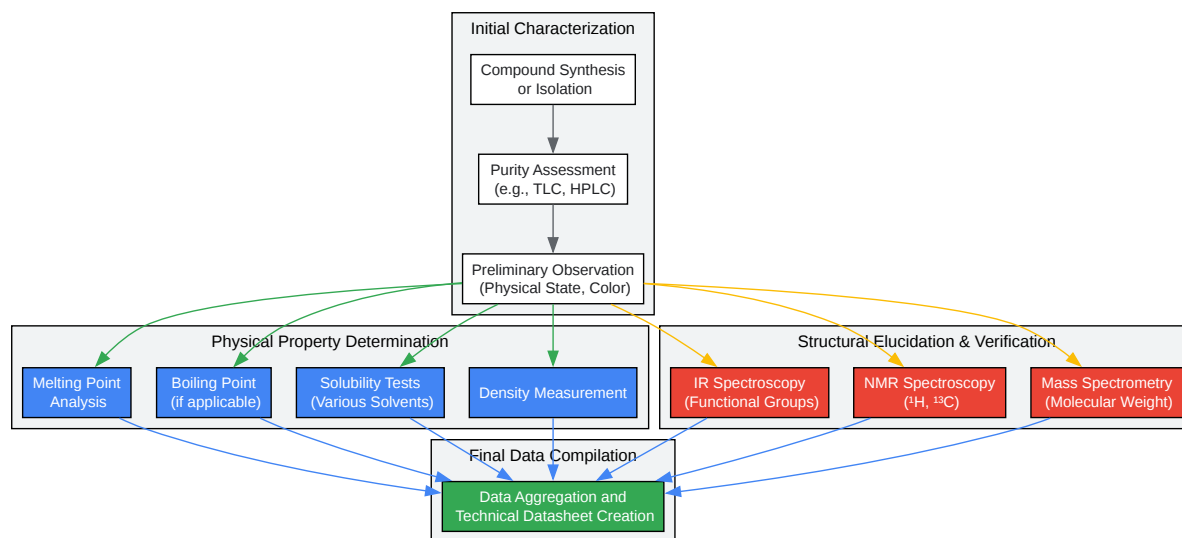
## Spectroscopic Analysis

Spectroscopic methods are used to elucidate the chemical structure and confirm the identity of a compound.

- Infrared (IR) Spectroscopy: This technique is used to identify the functional groups present in a molecule. An Attenuated Total Reflectance (ATR) IR spectrum for **3-Bromo-2,6-dimethoxybenzoic acid** has been referenced.<sup>[1]</sup>
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR spectroscopy provide detailed information about the structure and chemical environment of the atoms in a molecule.

## Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the physical and chemical characterization of a new or unknown organic compound.



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Caption: Workflow for the characterization of an organic compound.

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